

Technical Guide: Synthesis and Purification of Diethyl Phosphate-d10-1

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Compound of Interest

Compound Name: Diethyl phosphate-d10-1

Cat. No.: B12389453

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the synthesis, purification, and analytical characterization of **Diethyl Phosphate-d10-1**. This deuterated internal standard is crucial for accurate quantification in metabolic studies of organophosphorus pesticides. The guide also explores the biological pathways influenced by its non-labeled analog, diethyl phosphate.

Synthesis of Diethyl Phosphate-d10-1

The synthesis of **Diethyl Phosphate-d10-1** can be effectively achieved by adapting a general and scalable two-step method for dialkyl phosphates. This method utilizes readily available starting materials and avoids harsh conditions that could lead to product degradation. The key to producing the deuterated analog is the use of ethanol-d6.

A primary route for synthesis involves the reaction of phosphorus oxychloride with ethanol-d6 in the presence of a base like triethylamine, followed by hydrolysis.^{[1][2]} An alternative approach begins with diethyl chlorophosphate.^[3]

Experimental Protocol: Synthesis from Phosphorus Oxychloride

This protocol is adapted from a general method for the synthesis of dialkyl phosphates.^{[1][2]}

Materials:

- Phosphorus oxychloride (POCl_3)
- Ethanol-d6 ($\text{C}_2\text{D}_5\text{OD}$)
- Triethylamine (Et_3N)
- Toluene (anhydrous)
- Deionized water (for steam generation)

Procedure:

- In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under an inert atmosphere (e.g., argon or nitrogen), dissolve phosphorus oxychloride (1.0 eq) in anhydrous toluene.
- Cool the solution in an ice bath.
- Prepare a solution of ethanol-d6 (2.0 eq) and triethylamine (2.0 eq) in anhydrous toluene.
- Add the ethanol-d6/triethylamine solution dropwise to the stirred phosphorus oxychloride solution, maintaining the temperature below 10 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12-16 hours.
- The reaction progress can be monitored by ^{31}P NMR spectroscopy.
- Upon completion, the resulting slurry contains the intermediate diethyl-d10-chlorophosphate and triethylamine hydrochloride.

Purification of Diethyl Phosphate-d10-1

Purification of dialkyl phosphates can be challenging as they are often prone to decomposition upon distillation.^[1] A robust method that avoids high temperatures is filtration followed by steam hydrolysis to remove impurities.^{[1][2]}

Experimental Protocol: Purification by Filtration and Steam Hydrolysis

Procedure:

- Filter the reaction mixture from the synthesis step under an inert atmosphere to remove the triethylamine hydrochloride precipitate.
- Wash the precipitate with a small amount of anhydrous toluene to recover any remaining product.
- Transfer the filtrate, containing the crude diethyl-d10-chlorophosphate, to a flask equipped for steam distillation.
- Pass steam through the vigorously stirred toluene solution for 1-2 hours. This hydrolyzes the chlorophosphate intermediate to the desired **diethyl phosphate-d10-1** and removes volatile impurities.
- After hydrolysis, separate the aqueous and organic layers.
- Extract the aqueous layer with a suitable organic solvent (e.g., dichloromethane or ethyl acetate) to recover any dissolved product.
- Combine the organic layers, dry over anhydrous sodium sulfate or magnesium sulfate, filter, and remove the solvent under reduced pressure to yield the purified **Diethyl Phosphate-d10-1**.

Analytical Characterization

The identity and purity of the synthesized **Diethyl Phosphate-d10-1** should be confirmed by spectroscopic methods.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Nucleus	Expected Chemical Shift (δ) ppm	Expected Multiplicity	Notes
^1H NMR	No significant peaks expected due to deuteration. Residual proton signals from the solvent or trace impurities may be observed.	-	
^2H (D) NMR	Peaks corresponding to the deuterated ethyl groups would be expected.	-	
^{13}C NMR	Two signals for the deuterated ethyl carbons.	Multiplets due to C-D coupling.	
^{31}P NMR	A single resonance is expected.	Singlet or a multiplet depending on the solvent and proton coupling.	The chemical shift should be similar to that of unlabeled diethyl phosphate.

Mass Spectrometry (MS)

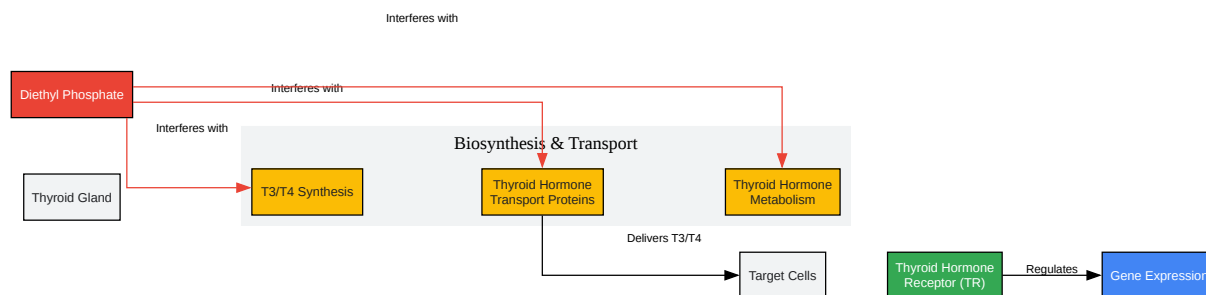
Technique	Expected m/z	Notes
Electrospray Ionization (ESI-MS)	$[\text{M-H}]^-$ at m/z 163.09	In negative ion mode. The exact mass will confirm the incorporation of 10 deuterium atoms.
Gas Chromatography-Mass Spectrometry (GC-MS)	Fragmentation pattern will be characteristic.	Derivatization may be necessary for GC analysis.

Biological Signaling Pathways

Diethyl phosphate, the non-labeled analog of the synthesized compound, is a known metabolite of organophosphorus pesticides and has been shown to interact with several biological pathways.[4][5][6]

Endocrine Disruption: Thyroid Hormone Signaling

Diethyl phosphate can act as an endocrine-disrupting chemical by interfering with thyroid hormone signaling.[4] It can interact with various proteins involved in the biosynthesis, transport, and metabolism of thyroid hormones.

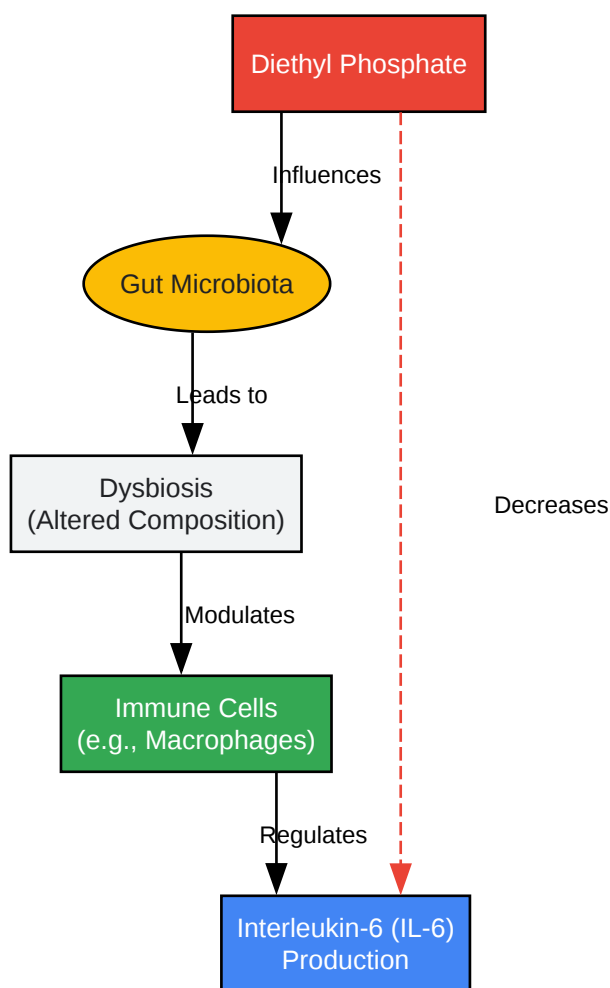


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Caption: Diethyl Phosphate Interference with Thyroid Hormone Signaling.

Gut Microbiome and Immune Response Modulation

Studies have indicated that diethyl phosphate can alter the composition of the gut microbiome, which in turn can influence the host's immune system, including the modulation of interleukin levels.[5][6] Specifically, it has been associated with a decrease in Interleukin-6 (IL-6).

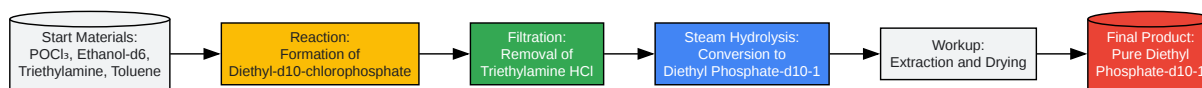


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Caption: Diethyl Phosphate's Impact on Gut Microbiota and IL-6 Production.

Synthesis and Purification Workflow

The overall process for obtaining pure **Diethyl Phosphate-d10-1** can be visualized as a straightforward workflow.



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Caption: Workflow for the Synthesis and Purification of **Diethyl Phosphate-d10-1**.

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